

Isotopic Purity of Noscapine-13C,d3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of **Noscapine-13C,d3**, a critical internal standard for the quantification of noscapine in various scientific studies. This document outlines the methodologies used to determine isotopic enrichment and presents typical quantitative data for this compound.

Introduction

Noscapine-13C,d3 is a stable isotope-labeled version of Noscapine, an alkaloid found in the opium poppy with antitussive and potential anticancer properties.[1] The introduction of a carbon-13 atom and three deuterium atoms creates a mass shift that allows for its use as an internal standard in mass spectrometry-based quantification assays, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[1][2] The accuracy and reliability of such assays are directly dependent on the isotopic purity of the internal standard. This guide details the analytical characterization of **Noscapine-13C,d3**.

Quantitative Isotopic Purity Analysis

The isotopic purity of **Noscapine-13C,d3** is typically determined by mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy. While specific batch data can vary, the following tables summarize representative quantitative data for the isotopic distribution.



Table 1: Isotopic Distribution of Noscapine-13C,d3 by Mass Spectrometry

Isotopic Species	Description	Expected Mass (Da)	Representative Abundance (%)
d0, 13C0	Unlabeled Noscapine	413.15	< 0.1
d1, 13C0	Noscapine with one deuterium	414.15	< 0.5
d2, 13C0	Noscapine with two deuteriums	415.16	< 1.0
d3, 13C0	Noscapine with three deuteriums	416.17	< 0.5
d0, 13C1	Noscapine with one carbon-13	414.15	< 0.1
d1, 13C1	Noscapine with one deuterium and one carbon-13	415.16	< 0.5
d2, 13C1	Noscapine with two deuteriums and one carbon-13	416.17	< 1.0
d3, 13C1	Target Labeled Noscapine	417.17	> 98.0

Note: The data presented in this table is illustrative and based on typical specifications for highpurity stable isotope-labeled internal standards. Actual values may vary between batches.

Table 2: Summary of Isotopic Purity Specifications from Suppliers

Supplier	Purity Specification	
Cayman Chemical	≥99% deuterated forms (d1-d3)	
LGC Standards	Chemical Purity: >95% (HPLC)	



Experimental Protocols

The determination of isotopic purity involves precise analytical methodologies. The following sections describe the typical experimental protocols for mass spectrometry and NMR analysis of **Noscapine-13C,d3**.

Mass Spectrometry for Isotopic Enrichment

High-resolution mass spectrometry (HRMS) is the primary technique for determining the isotopic distribution of labeled compounds.

Methodology:

- Sample Preparation: A stock solution of **Noscapine-13C,d3** is prepared in a suitable solvent such as methanol or acetonitrile at a concentration of approximately 1 mg/mL. This is further diluted to a working concentration of 1 μg/mL.
- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or
 Orbitrap instrument, coupled with an electrospray ionization (ESI) source is used.
- Infusion Analysis: The sample solution is directly infused into the mass spectrometer to obtain a stable signal.
- Data Acquisition: The mass spectrum is acquired in full scan mode over a mass range that includes the unlabeled noscapine and all expected isotopologues (e.g., m/z 400-430).
- Data Analysis: The relative intensities of the ion peaks corresponding to the different isotopic species (d0 to d3, with and without 13C) are measured. The isotopic purity is calculated as the percentage of the target labeled species relative to the sum of all noscapine-related species.

NMR Spectroscopy for Positional Purity and Enrichment

¹H and ¹³C NMR spectroscopy are used to confirm the position of the isotopic labels and to provide an independent measure of isotopic enrichment.

Methodology:



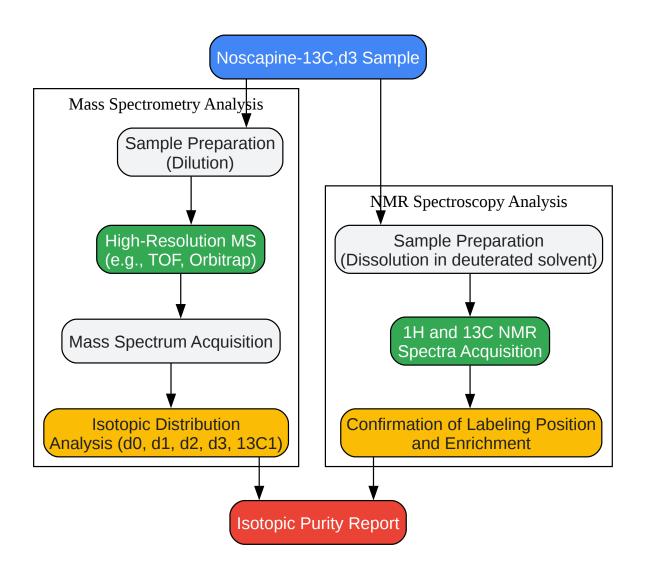
- Sample Preparation: Approximately 5-10 mg of Noscapine-13C,d3 is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- ¹H NMR Analysis: The ¹H NMR spectrum is acquired. The absence or significant reduction of the signal corresponding to the N-CH₃ protons confirms the high level of deuteration at this position.
- ¹³C NMR Analysis: The ¹³C NMR spectrum is acquired. The enhancement of the signal corresponding to the labeled carbon atom (N-¹³CH₃) confirms the high level of ¹³C enrichment at this position.
- Quantitative NMR (qNMR): For a more precise determination of enrichment, a qNMR experiment can be performed using an internal standard with a known concentration.

Visualizations

The following diagrams illustrate the key workflows related to Noscapine-13C,d3.







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References

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